

# synthesis of Rochelle salt from potassium bitartrate and sodium carbonate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Rochelle salt

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## Application Notes and Protocols: Synthesis of Rochelle Salt

### Abstract

This document provides a comprehensive guide for the synthesis of **Rochelle salt** (Potassium Sodium Tartrate Tetrahydrate,  $\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ ) from potassium bitartrate and sodium carbonate.[1][2] **Rochelle salt** is a double salt of tartaric acid, notable for its piezoelectric properties and its use in various chemical and industrial applications, including its role as a component in Fehling's solution, as a food additive (E337), and in the silvering of mirrors.[3][4][5][6][7] The protocols outlined below are intended for researchers in chemistry and materials science, as well as professionals in drug development who may use this compound as a reagent or starting material. This guide includes detailed experimental procedures, tables of quantitative data for reagents and products, and a process workflow diagram.

### Reagent and Product Data

A summary of the key physical and chemical properties of the reactants and the final product is provided below for reference.

Table 1: Physical and Chemical Properties of Reagents

Compound	Chemical Formula	Molar Mass ( g/mol )	Appearance
Potassium Bitartrate	$\text{KHC}_4\text{H}_4\text{O}_6$	188.18	White crystalline powder
Sodium Carbonate	$\text{Na}_2\text{CO}_3$	105.99	White, odorless powder

Table 2: Physical and Chemical Properties of **Rochelle Salt**

Property	Value
IUPAC Name	Potassium sodium (2R,3R)-2,3-dihydroxybutanedioate tetrahydrate[8]
Chemical Formula	$\text{KNaC}_4\text{H}_4\text{O}_6 \cdot 4\text{H}_2\text{O}$ [4][8]
Molar Mass	282.23 g/mol [4][8]
Appearance	Colorless crystals or white crystalline powder[9][10]
Density	1.79 g/cm <sup>3</sup> [4]
Melting Point	70-80 °C[4][9]
Boiling Point	220 °C (Decomposes)[4][9]
Crystal Structure	Orthorhombic[4][8]
pH of 5% Solution	7.0 - 8.5[11][9]

Table 3: Solubility of **Rochelle Salt** in Water

Temperature (°C)	Solubility (g / 100 mL)
0	26[4]
20	73[9]
26	66[4]

## Experimental Protocols

The synthesis of **Rochelle salt** is a straightforward acid-base reaction involving the neutralization of potassium bitartrate (an acidic salt) with sodium carbonate.<sup>[1]</sup> The balanced chemical equation for the reaction is:



## Materials and Equipment

- Chemicals:
  - Potassium Bitartrate (Cream of Tartar,  $\text{KHC}_4\text{H}_4\text{O}_6$ )<sup>[12]</sup>
  - Sodium Carbonate (Washing Soda,  $\text{Na}_2\text{CO}_3$ )<sup>[12]</sup>
  - Distilled Water ( $\text{H}_2\text{O}$ )
- Equipment:
  - Glass beakers (500 mL and 250 mL)<sup>[12]</sup>
  - Heating source (hot plate or lab burner)<sup>[12]</sup>
  - Magnetic stir bar and stir plate or glass stirring rod<sup>[1][12]</sup>
  - Analytical balance<sup>[1]</sup>
  - Graduated cylinder<sup>[1]</sup>
  - Filtration apparatus (funnel with filter paper or coffee filter)<sup>[12]</sup>
  - Crystallization dish or beaker<sup>[1]</sup>
  - Spatula<sup>[12]</sup>

## Protocol 1: Synthesis of Rochelle Salt

This protocol details the primary synthesis procedure.

- **Dissolution of Reactant:** In a 500 mL beaker, prepare a suspension by adding 20.0 g of potassium bitartrate to 25 mL of distilled water.[1][13]
- **Heating:** Gently heat the suspension to approximately 65-80 °C while stirring continuously to dissolve the potassium bitartrate.[1] The solution does not need to reach a full boil.[12]
- **Neutralization:** While maintaining the temperature and stirring, slowly add sodium carbonate in small portions (approximately 0.5 g at a time). Effervescence (bubbling) will occur as carbon dioxide gas is released.[11][8]
- **Completion of Reaction:** Continue adding sodium carbonate until no more bubbling is observed upon addition.[11][8][12] This indicates that the potassium bitartrate has been fully neutralized. The total amount of sodium carbonate required will be approximately 5.6 g for every 20.0 g of potassium bitartrate, based on stoichiometry.
- **Hot Filtration:** To remove any unreacted starting material or insoluble impurities, filter the hot solution through filter paper into a clean 250 mL beaker.[11][12][13] If crystals begin to form on the filter paper, the solution can be gently reheated to redissolve them.[12]
- **Crystallization:** Cover the beaker and allow the filtrate to cool slowly to room temperature. For enhanced crystallization, the beaker can be placed in a refrigerator or a cool place for several hours or overnight.[1][8][12]
- **Crystal Collection and Drying:** Collect the formed crystals by decanting the supernatant liquid or by filtration.[13] Rinse the crystals with a small amount of ice-cold distilled water to remove residual impurities.[1] Dry the crystals on a clean filter paper.[11][12]

## Protocol 2: Preparation of Sodium Carbonate from Sodium Bicarbonate (Optional)

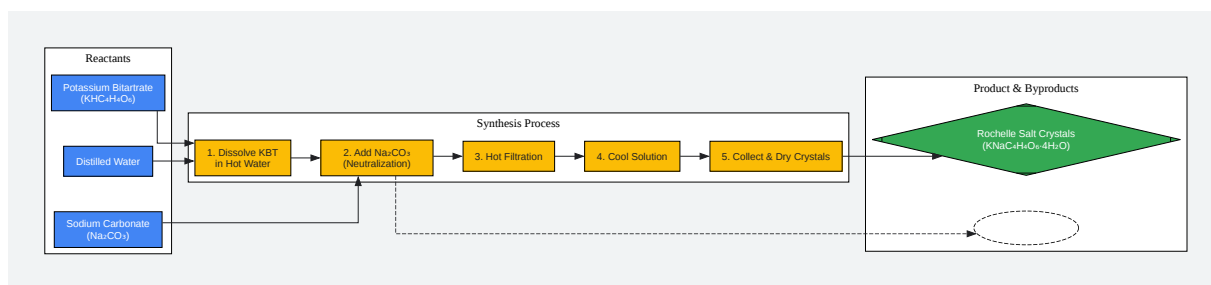
If sodium carbonate is not readily available, it can be prepared from sodium bicarbonate (baking soda).

- **Heating:** Spread a thin layer of sodium bicarbonate ( $\text{NaHCO}_3$ ) on a baking sheet or in a Pyrex container.[2][11]

- Conversion: Heat the container in an oven at approximately 135-150 °C (275-300 °F) for about one hour.[2][13] The conversion is complete when the powder's texture changes and it no longer releases steam.[2]
- Reaction:  $2 \text{NaHCO}_3(\text{s}) \rightarrow \text{Na}_2\text{CO}_3(\text{s}) + \text{H}_2\text{O}(\text{g}) + \text{CO}_2(\text{g})$
- Storage: Allow the resulting sodium carbonate to cool and store it in a sealed, airtight container to prevent moisture absorption.[11][13]

## Process Workflow

The following diagram illustrates the key steps in the synthesis of **Rochelle salt**.



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Caption: Experimental workflow for **Rochelle salt** synthesis.

## Characterization and Quality Control

For research and development purposes, verifying the purity and identity of the synthesized **Rochelle salt** is crucial.

- pH Measurement: A 5% aqueous solution of the final product should have a pH between 7.0 and 8.5 at 25 °C.[9]
- Melting Point: The melting point should be determined and compared to the literature value of 70-80 °C.[4][9]
- Spectroscopy: Techniques such as Infrared (IR) or Raman spectroscopy can be used to confirm the presence of characteristic functional groups and compare the product's spectrum to a known standard.
- X-ray Diffraction (XRD): For confirmation of the crystalline structure, powder or single-crystal XRD can be employed. The crystal structure of **Rochelle salt** is well-documented as orthorhombic.[4][8][14][15]
- Assay: A quantitative analysis can be performed by carbonizing a known weight of the substance and titrating the resulting alkaline residue with a standardized acid.[11][10]

## Safety and Storage

- Safety: Standard laboratory safety precautions, including safety glasses and gloves, should be employed. The reaction should be performed in a well-ventilated area due to the evolution of CO<sub>2</sub> gas. Heating should be done carefully to avoid bumping or splashing of the hot solution.
- Storage: **Rochelle salt** is stable under normal conditions but has a tendency to cake.[9] It should be stored in a tightly sealed container in a dry place, away from humidity, to maintain its integrity.[8][9] The recommended shelf life is typically two years.[8][9]

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## References

- 1. prezi.com [prezi.com]
- 2. sciencenotes.org [sciencenotes.org]
- 3. Make Rochelle Salt : 7 Steps (with Pictures) - Instructables [instructables.com]
- 4. How to Make Easy, DIY Rochelle Salt [thoughtco.com]
- 5. Sodium Potassium Tartrate: Structure, Uses & Reactions Explained [vedantu.com]
- 6. atamankimya.com [atamankimya.com]
- 7. Learn About the Preparation of Potassium Tartrate [unacademy.com]
- 8. Rochelle Salt: Properties, Structure & Uses in Chemistry [vedantu.com]
- 9. Rochelle Salt | Tartaric Products [gcchemicals.com]
- 10. fao.org [fao.org]
- 11. byjus.com [byjus.com]
- 12. learning-center.homesciencetools.com [learning-center.homesciencetools.com]
- 13. Preparation of Rochelle Salt (Potassium Sodium Tartrate) [erowid.org]
- 14. Rochelle salt – a structural reinvestigation with improved tools. I. The high-temperature paraelectric phase at 308 K - PMC [pmc.ncbi.nlm.nih.gov]
- 15. royalsocietypublishing.org [royalsocietypublishing.org]
- To cite this document: BenchChem. [synthesis of Rochelle salt from potassium bitartrate and sodium carbonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1211169#synthesis-of-rochelle-salt-from-potassium-bitartrate-and-sodium-carbonate]

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